

Gender differences in suicidal acts Mergl research

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide on Gender Differences in Suicidal Acts: Core Findings from **Mergl** et al.

This technical guide provides a detailed analysis of the research conducted by Roland **Mergl** and his colleagues on the gender differences observed in suicidal acts. The primary focus is on the "gender paradox" in suicide, where females exhibit a higher rate of suicide attempts, while males have a significantly higher rate of completed suicides. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of the quantitative data, experimental methodologies, and logical frameworks derived from this body of work.

Data Presentation

The following tables summarize the key quantitative findings from the research by **Mergl** and colleagues, primarily drawing from their 2015 publication in PLOS ONE, "What Are Reasons for the Large Gender Differences in the Lethality of Suicidal Acts? An Epidemiological Analysis in Four European Countries."[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Overall Lethality of Suicidal Acts by Gender

Gender	Total Suicidal Acts	Completed Suicides	Suicide Attempts	Lethality Rate (%)	Male:Female Lethality Ratio
Male	4,106	571	3,535	13.9%	3.43 : 1
Female	4,836	196	4,640	4.1%	

Source: **Mergl** et al. (2015). Data collected from eight regions in Germany, Hungary, Ireland, and Portugal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Gender Differences in the Choice of Suicide Methods for All Suicidal Acts (Fatal and Non-Fatal)

Suicide Method	Male (%)	Female (%)
Hanging/Strangulation/Suffocation	12.0	2.1
Jumping from a high place	3.5	2.0
Drowning	1.1	0.5
Firearms/Explosives	0.8	0.1
Moving Object	1.1	0.5
Sharp Object	8.8	4.8
Poisoning by drugs	60.1	82.7
Poisoning by other substances	10.1	6.3
Other/Not specified	2.5	1.0

Source: **Mergl** et al. (2015). Percentages are calculated based on the total number of suicidal acts for each gender.[\[1\]](#)[\[2\]](#)

Table 3: Method-Specific Lethality of Suicidal Acts by Gender

Suicide Method	Lethality in Males (%)	Lethality in Females (%)
Hanging/Strangulation/Suffocation	79.9	69.3
Jumping from a high place	69.2	41.1
Drowning	76.1	50.0
Firearms/Explosives	93.9	100.0
Moving Object	66.7	54.2
Sharp Object	8.3	1.7
Poisoning by drugs	2.4	1.2
Poisoning by other substances	11.8	6.9

Source: **Mergl** et al. (2015). Lethality is calculated as (Completed Suicides / Total Suicidal Acts for that method) * 100.[1][2]

Table 4: Gender Differences in Suicidal Intent (Based on the Feuerlein Scale)

Suicidal Intent Category	Male (%)	Female (%)
Serious Suicide Attempt	57.1	48.6
Parasuicidal Gesture	Not specified	Not specified
Parasuicidal Pause	Not specified	Not specified
(Non-habitual) Deliberate Self-Harm	Not specified	Not specified

Source: **Mergl** et al. (2015) and Freeman et al. (2017). The 2015 study found that among non-fatal suicide attempts, a significantly higher proportion in men were rated as "serious." The 2017 study by Freeman, **Mergl** et al. provides a more detailed breakdown.[2][4][5][6] A significant association between suicide intent and gender was found, with 'Serious Suicide Attempts' being rated more frequently in males.[4][5]

Experimental Protocols

The research conducted by **Mergl** and his team is primarily based on epidemiological data collected through the "European Alliance Against Depression (EAAD)" and the "OSPI-Europe" (Optimised Suicide Prevention Programmes and their Implementation in Europe) projects.

Study Design: The core methodology involves a cross-sectional analysis of data on fatal and non-fatal suicidal acts collected across multiple European regions.^{[1][2]}

Data Collection:

- **Data Sources:** Information on suicidal acts was gathered from various sources, including general hospitals, psychiatric hospitals, and coroners' offices.
- **Case Ascertainment:** For non-fatal suicidal acts, data was collected on individuals presenting to emergency departments or admitted to hospitals following a suicide attempt. For fatal suicidal acts (completed suicides), data was obtained from official mortality registries and medico-legal records.
- **Standardized Assessment:** A standardized protocol was used for data collection across all participating regions to ensure comparability. This included demographic information, the method of the suicidal act, and clinical characteristics.

Measurement of Suicidal Intent:

- **Feuerlein Scale:** In some of the associated studies, the intentionality of the suicide attempt was assessed using the Feuerlein scale.^{[4][5]} This scale categorizes suicidal acts based on the patient's reported intent and the circumstances surrounding the act into categories such as 'Serious Suicide Attempt', 'Parasuicidal Pause', and 'Parasuicidal Gesture'.^{[4][5]}

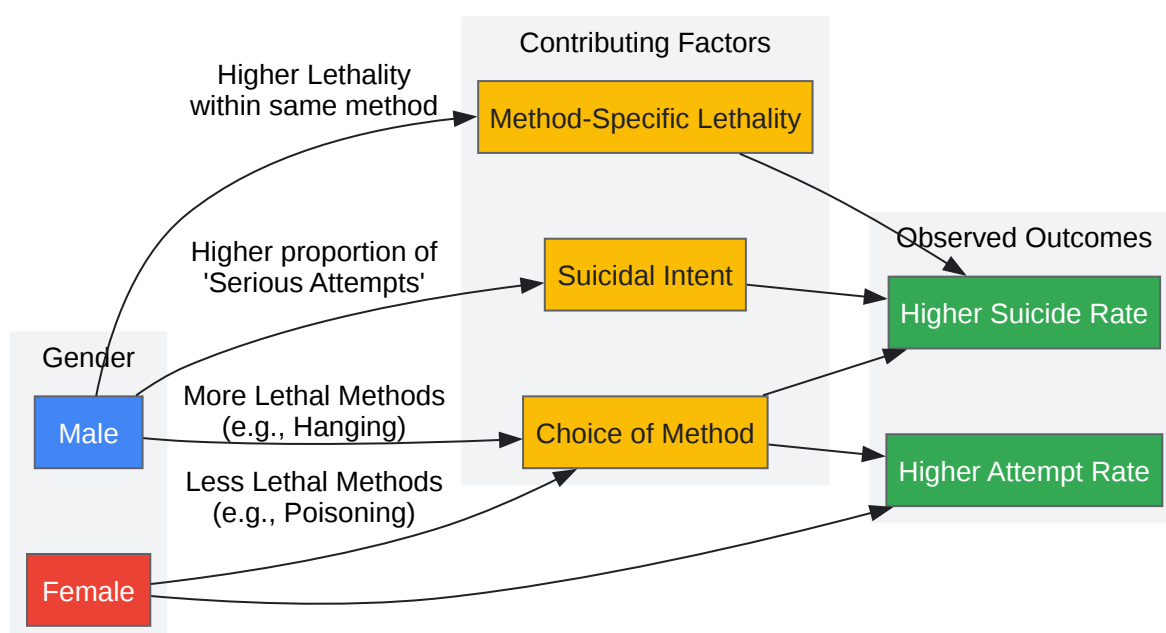
Statistical Analysis:

- **Descriptive Statistics:** Frequencies and percentages were used to describe the distribution of suicide methods and other characteristics by gender.
- **Chi-Square Tests:** These were employed to test for significant differences in the distribution of categorical variables (e.g., choice of suicide method) between males and females.^{[4][5]}

- Logistic Regression: Binary logistic regression analysis was used to identify predictors of the lethality of suicidal acts.[2]
- Poisson Regression: This was utilized to examine the contribution of the choice of methods and method-specific lethality to the observed gender differences in the overall lethality of suicidal acts.[2]

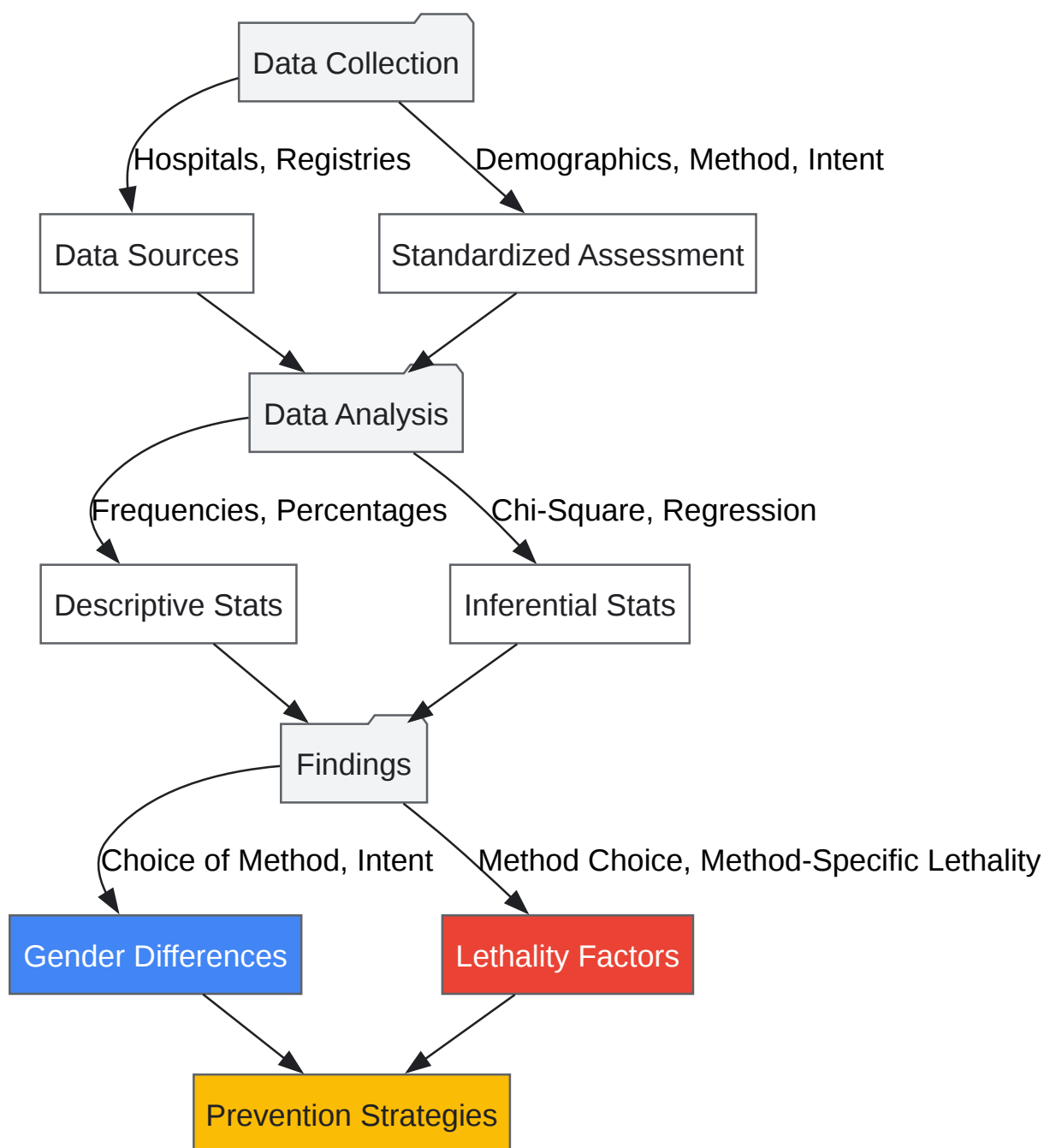
Mandatory Visualization

The following diagrams illustrate the key conceptual frameworks and logical relationships derived from the research of **Mergl** and colleagues.



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Caption: Factors contributing to the gender paradox in suicidal behavior.



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Caption: Workflow of epidemiological studies on suicidal acts.

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- To cite this document: BenchChem. [Gender differences in suicidal acts Mergl research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12323086#gender-differences-in-suicidal-acts-mergl-research]

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